

Spectroscopic Characterization of Glyceryl Ascorbate: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Glyceryl ascorbate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the spectroscopic characterization of **glyceryl ascorbate**, a stable vitamin C derivative with significant applications in the cosmetic and pharmaceutical industries.[1][2][3] **Glyceryl ascorbate** is synthesized by binding ascorbic acid with glycerin, resulting in a more stable and versatile compound compared to pure ascorbic acid.[1][2][4][5] This guide focuses on the key analytical techniques of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) for the structural elucidation and characterization of this molecule.

Physicochemical Properties of Glyceryl Ascorbate

Glyceryl ascorbate, also known as 2-O-(2,3-Dihydroxypropyl)-L-ascorbic acid, possesses a molecular formula of $C_9H_{14}O_8$ and a molecular weight of approximately 250.20 g/mol.[3][6] It typically appears as a white to light yellow crystalline powder with a melting point in the range of 156 - 161 °C.[3]

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₈	[3][6]
Molecular Weight	250.20 g/mol	[3][6]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	156 - 161 °C	[3]
Synonyms	2-O-(2,3-Dihydroxypropyl)-L-ascorbic acid, Amitose 3GA	[3][6]
CAS Number	1120360-13-5	[3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the molecular structure of **glyceryl ascorbate**. While specific experimental spectra for **glyceryl ascorbate** are not widely published, expected chemical shifts for ¹H and ¹³C NMR can be predicted based on the known structure and data from similar ascorbyl esters.[7][8]

Predicted ¹H NMR Data

The proton NMR spectrum of **glyceryl ascorbate** is expected to show distinct signals corresponding to the protons of the ascorbyl and glyceryl moieties.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity
H-4 (Ascorbyl)	~4.5-4.7	d
H-5 (Ascorbyl)	~3.8-4.0	m
H-6a, H-6b (Ascorbyl)	~3.5-3.7	m
H-1' (Glyceryl)	~3.9-4.1	m
H-2' (Glyceryl)	~3.6-3.8	m
H-3'a, H-3'b (Glyceryl)	~3.4-3.6	m
OH (Ascorbyl & Glyceryl)	Broad signals, variable	s (br)

Note: Predicted chemical shifts are based on the analysis of related ascorbyl esters and general principles of NMR spectroscopy. Actual experimental values may vary depending on the solvent and other experimental conditions.

Predicted ^{13}C NMR Data

The carbon NMR spectrum provides complementary information on the carbon skeleton of the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-1 (Ascorbyl)	~170-172
C-2 (Ascorbyl)	~118-120
C-3 (Ascorbyl)	~155-157
C-4 (Ascorbyl)	~75-77
C-5 (Ascorbyl)	~68-70
C-6 (Ascorbyl)	~62-64
C-1' (Glyceryl)	~70-72
C-2' (Glyceryl)	~63-65
C-3' (Glyceryl)	~61-63

Note: Predicted chemical shifts are based on the analysis of related ascorbyl esters and general principles of NMR spectroscopy. Actual experimental values may vary depending on the solvent and other experimental conditions.

Experimental Protocol for NMR Analysis

The following is a general protocol for acquiring NMR spectra of **glyceryl ascorbate**, adapted from methodologies used for similar compounds.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Sample Preparation:

- Dissolve 5-10 mg of **glyceryl ascorbate** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., D₂O, DMSO-d₆, or CD₃OD).
- Transfer the solution to a 5 mm NMR tube.

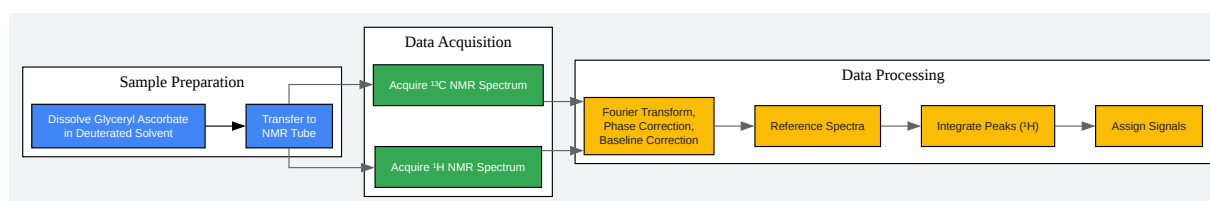
¹H NMR Acquisition:

- Spectrometer: 400 MHz or higher field NMR spectrometer.
- Pulse Sequence: A standard single-pulse sequence (e.g., 'zg30' on Bruker instruments).

- Temperature: 298 K.
- Number of Scans: 16-64, depending on the sample concentration.
- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-12 ppm.
- Referencing: The residual solvent peak can be used as an internal reference.

^{13}C NMR Acquisition:

- Spectrometer: 400 MHz or higher field NMR spectrometer.
- Pulse Sequence: A proton-decoupled pulse sequence (e.g., 'zgpg30' on Bruker instruments).
- Temperature: 298 K.
- Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.
- Relaxation Delay: 2-5 seconds.
- Spectral Width: 0-200 ppm.
- Referencing: The solvent peak can be used as an internal reference.



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Figure 1. Experimental workflow for NMR analysis of **glyceryl ascorbate**.

Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight and fragmentation pattern of **glyceryl ascorbate**, confirming its identity and purity. Electrospray ionization (ESI) is a suitable soft ionization technique for this polar molecule.^{[12][13]}

Expected Mass Spectrometry Data

In positive ion mode ESI-MS, the protonated molecule $[M+H]^+$ is expected to be the base peak. Adducts with sodium $[M+Na]^+$ or potassium $[M+K]^+$ may also be observed.

Ion	Expected m/z
$[M+H]^+$	251.0761
$[M+Na]^+$	273.0580
$[M+K]^+$	289.0319

Note: The expected m/z values are calculated based on the monoisotopic mass of $C_9H_{14}O_8$ (250.0689 u).

High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, confirming the elemental composition. Tandem mass spectrometry (MS/MS) experiments can be performed to study the fragmentation of the parent ion, providing further structural information.

Experimental Protocol for Mass Spectrometry Analysis

The following is a general protocol for LC-MS analysis of **glyceryl ascorbate**, based on methods for similar ascorbyl esters.^{[14][15]}

Sample Preparation:

- Prepare a stock solution of **glyceryl ascorbate** (e.g., 1 mg/mL) in a suitable solvent such as methanol or a water/acetonitrile mixture.

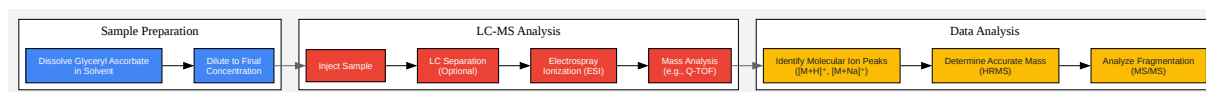
- Dilute the stock solution to a final concentration of 1-10 µg/mL with the mobile phase.

Liquid Chromatography (LC) Conditions (Optional, for sample introduction and separation):

- Column: A reversed-phase C18 column is typically suitable.
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.2-0.5 mL/min.
- Injection Volume: 5-10 µL.

Mass Spectrometry (MS) Conditions:

- Ionization Source: Electrospray Ionization (ESI), positive ion mode.
- Mass Analyzer: Quadrupole Time-of-Flight (Q-TOF) for HRMS or a triple quadrupole for MS/MS.
- Capillary Voltage: 3-4 kV.
- Cone Voltage: 20-40 V.
- Source Temperature: 100-150 °C.
- Desolvation Temperature: 250-350 °C.
- Mass Range: m/z 50-500.



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Figure 2. Experimental workflow for LC-MS analysis of **glyceryl ascorbate**.

Conclusion

The spectroscopic characterization of **glyceryl ascorbate** using NMR and Mass Spectrometry provides a comprehensive understanding of its molecular structure and purity. While directly published experimental data is limited, the predicted spectral data and generalized experimental protocols outlined in this guide offer a solid foundation for researchers, scientists, and drug development professionals working with this promising vitamin C derivative. These analytical techniques are crucial for quality control, stability studies, and formulation development involving **glyceryl ascorbate**.

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